

In Vitro Activity of AZD2858 on β -Catenin Levels: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AZD2858
Cat. No.: B15541572

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the in vitro activity of **AZD2858**, a potent and selective inhibitor of Glycogen Synthase Kinase 3 (GSK-3), with a specific focus on its effects on β -catenin levels. Dysregulation of the Wnt/ β -catenin signaling pathway is implicated in a variety of diseases, including cancer and developmental disorders. **AZD2858**'s mechanism of action, which involves the stabilization and accumulation of β -catenin, makes it a valuable tool for studying this pathway and a potential therapeutic agent. This document details the quantitative effects of **AZD2858** on β -catenin, provides in-depth experimental protocols for its characterization, and visualizes the underlying molecular pathways and experimental workflows.

Core Mechanism of Action: GSK-3 Inhibition and β -Catenin Stabilization

AZD2858 is a potent, ATP-competitive inhibitor of both GSK-3 isoforms, GSK-3 α and GSK-3 β .

[1] In the canonical Wnt/ β -catenin signaling pathway, GSK-3 is a key component of the

"destruction complex," which also includes Axin, Adenomatous Polyposis Coli (APC), and Casein Kinase 1 (CK1).[2] In the absence of a Wnt signal, this complex phosphorylates β -catenin, marking it for ubiquitination and subsequent proteasomal degradation.[2] By inhibiting GSK-3, **AZD2858** prevents the phosphorylation of β -catenin, leading to its stabilization, accumulation in the cytoplasm, and subsequent translocation to the nucleus.[2] In the nucleus, β -catenin acts as a transcriptional co-activator, binding to T-cell factor/lymphoid enhancer-binding factor (TCF/LEF) transcription factors to regulate the expression of target genes involved in cell proliferation, differentiation, and fate.[2]

Quantitative Data: In Vitro Activity of AZD2858

The following tables summarize the key quantitative data regarding the in vitro activity of **AZD2858**.

Table 1: Biochemical and Cellular Potency of **AZD2858**

Parameter	Target/Effect	Value	Reference
IC50	GSK-3 α	0.9 nM	[1]
IC50	GSK-3 β	5 nM	[1]
Cellular IC50	GSK-3 β dependent phosphorylation	68 nM	[1]

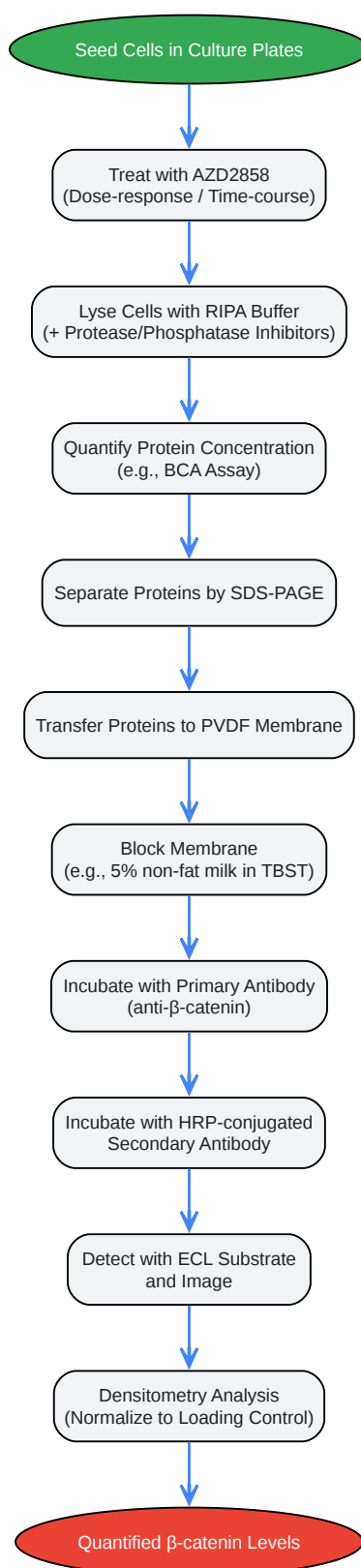
Table 2: Effect of **AZD2858** on β -Catenin Levels and Cellular Viability

Cell Type	Effect	Concentration	Result	Reference
Human Osteoblast-like Cells	Increased β -catenin levels	1 μ M	3-fold increase	[1][3]
Human Osteoblast Cells	Increased β -catenin levels	1 μ M	Increase observed	[3]
Human Osteoblast Cells	β -catenin levels	10 nM	No effect	[1]
U251 Human Glioblastoma	Cytotoxicity (IC50)	~1.01 μ M	-	[4]
U87 Human Glioblastoma	Cytotoxicity (IC50)	~6.52 μ M	-	[4]
GBM1 Patient-Derived Glioblastoma	Cytotoxicity (IC50)	~1.5 μ M	-	[4]
GBM4 Patient-Derived Glioblastoma	Cytotoxicity (IC50)	~2.0 μ M	-	[4]
Normal Human Astrocytes (NHA)	Cytotoxicity (IC50)	~2.9 μ M	-	[4]
Neural Progenitor Cells (NP1)	Cytotoxicity (IC50)	~2.5 μ M	-	[4]

Signaling Pathways and Experimental Workflows

To elucidate the mechanism of action and the experimental procedures, the following diagrams are provided.

Figure 1: Canonical Wnt/ β -catenin signaling pathway and the mechanism of **AZD2858** action.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. benchchem.com \[benchchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. GSK-3 Inhibition Is Cytotoxic in Glioma Stem Cells through Centrosome Destabilization and Enhances the Effect of Radiotherapy in Orthotopic Models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [In Vitro Activity of AZD2858 on β -Catenin Levels: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541572/docs#in-vitro-activity-of-azd2858-on-catenin-levels-a-technical-guide\]](https://www.benchchem.com/product/b15541572/docs#in-vitro-activity-of-azd2858-on-catenin-levels-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)